A Technical Guide to the Spectroscopic Characterization of N-(2-Hydroxyethyl)maleamic acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-(2-Hydroxyethyl)maleamic acid*
CAS No.:	*15519-86-5*
Cat. No.:	*B018967*

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Abstract

This technical guide provides a comprehensive analysis of the predicted spectroscopic signature of **N-(2-Hydroxyethyl)maleamic acid** (CAS: 15519-86-5, Molecular Formula: $C_6H_9NO_4$, Molecular Weight: 159.14 g/mol). In the absence of a complete, publicly available experimental dataset, this document serves as an expert-level predictive guide for researchers, scientists, and drug development professionals. By leveraging foundational spectroscopic principles and data from analogous structures, we will detail the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This guide is designed not only to present the predicted data but also to explain the underlying chemical principles, thereby providing a robust framework for the identification and structural verification of this molecule.

Introduction to **N-(2-Hydroxyethyl)maleamic acid**

N-(2-Hydroxyethyl)maleamic acid is a derivative of maleic acid, featuring both a carboxylic acid and an N-substituted amide functional group. The presence of a hydroxyl group on the

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ethyl substituent adds another layer of chemical functionality. This combination of an α,β-unsaturated carbonyl system, a carboxylic acid, a secondary amide, and a primary alcohol makes it a molecule of interest in polymer chemistry, materials science, and as a building block in organic synthesis. Accurate structural confirmation is paramount for its application, and spectroscopic methods are the cornerstone of this characterization. This guide provides the expected spectroscopic data to facilitate its unambiguous identification.

Caption: Molecular Structure of **N-(2-Hydroxyethyl)maleamic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. The predicted ^{1}H and ^{13}C NMR spectra for **N-(2-Hydroxyethyl)maleamic acid** are detailed below, assuming a deuterated solvent like DMSO-d_6, which is suitable for accommodating the various exchangeable protons.

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum is expected to show distinct signals for each unique proton environment. The integration of these signals should correspond to the number of protons they represent.

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Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
10.0 - 13.0	Broad Singlet	1H	H-OOC-	The carboxylic acid proton is highly deshielded and its signal is typically very broad due to hydrogen bonding and chemical exchange.
~8.0	Broad Triplet	1H	-CO-NH-	The amide proton signal is often broad. It is expected to couple with the adjacent CH_2 group, resulting in a triplet. Its chemical shift is solvent and concentration-dependent.
~6.3	Doublet	1H	-NHCO-CH=	One of the two alkene protons. It is coupled to the other alkene proton across the double bond. The cis configuration typically results in a coupling

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				constant (^3J) of ~12 Hz.
~6.1	Doublet	1H	=CH-COOH	The second alkene proton, coupled to its vinyl partner.
~4.8	Broad Singlet	1H	$-CH_2-OH$	The alcohol proton signal is typically a broad singlet due to chemical exchange, though it can sometimes appear as a triplet if exchange is slow.
~3.6	Triplet	2H	$-CH_2-OH$	These methylene protons are adjacent to the hydroxyl group, which deshields them. They are coupled to the other methylene group, resulting in a triplet.
~3.4	Quartet (or dt)	2H	$-NH-CH_2-$	These methylene protons are adjacent to the amide nitrogen. They are coupled to both the neighboring CH_2

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	group (triplet) and the amide NH (doublet), potentially resulting in a doublet of triplets or a quartet.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum provides information on the carbon skeleton of the molecule. Due to the presence of several electronegative atoms (O, N), the signals are expected to be well-dispersed.

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Predicted Chemical Shift (δ, ppm)	Assignment	Rationale
~168	-COOH	The carbonyl carbon of the carboxylic acid is highly deshielded and appears far downfield.
~166	-NHCO-	The amide carbonyl carbon is also significantly deshielded, typically appearing slightly upfield from a carboxylic acid carbonyl.
~134	-NHCO-CH=	The alkene carbon alpha to the amide carbonyl is deshielded by the carbonyl group.
~131	=CH-COOH	The alkene carbon alpha to the carboxylic acid carbonyl.
~60	-CH_2-OH	The carbon atom bonded to the hydroxyl group is deshielded by the electronegative oxygen.
~42	-NH-CH_2-	The carbon atom bonded to the amide nitrogen is deshielded, but less so than the carbon bonded to oxygen.

Experimental Protocol for NMR Spectroscopy

A self-validating protocol for acquiring high-quality NMR data is crucial for structural confirmation.

Caption: Workflow for Attenuated Total Reflectance (ATR) IR Spectroscopy.

- Prepare the ATR Accessory: Ensure the ATR crystal (commonly diamond or zinc selenide) is clean. Wipe it with a soft cloth dampened with a suitable solvent like isopropanol and allow it

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to dry completely. 2. Collect Background Spectrum: With the clean, empty ATR accessory in place, collect a background spectrum. This scan measures the instrumental and environmental absorptions (e.g., atmospheric CO_2 and H_2O) and will be automatically subtracted from the sample spectrum. [1]3. Apply Sample: Place a small amount of the solid **N-(2-Hydroxyethyl)maleamic acid** powder onto the center of the ATR crystal, ensuring the crystal surface is completely covered. [2]4. Apply Pressure: Use the accessory's pressure clamp to apply firm, consistent pressure to the sample. This ensures good contact between the sample and the crystal, which is essential for a high-quality spectrum. [3]5. Collect Sample Spectrum: Acquire the IR spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio. The spectral range is usually 4000-400 cm^{-1}.

- Clean Up: After the measurement, release the pressure, remove the sample, and clean the ATR crystal thoroughly as in step 1.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental formula of a compound. Electrospray Ionization (ESI) is a soft ionization technique well-suited for this polar molecule, minimizing fragmentation and preserving the molecular ion.

Predicted Mass Spectrum (ESI-MS)

The analysis would likely be performed in both positive and negative ion modes to maximize information.

- Positive Ion Mode ($[M+H]^+$):
  - Expected m/z: 160.06
  - Rationale: The molecule will readily accept a proton on the amide oxygen, carboxylic acid oxygen, or the nitrogen atom. The predicted m/z is calculated as (Molecular Weight of $C_6H_9NO_4$ + Mass of H) = 159.05 + 1.01 = 160.06.
- Negative Ion Mode ($[M-H]^-$):
  - Expected m/z: 158.05

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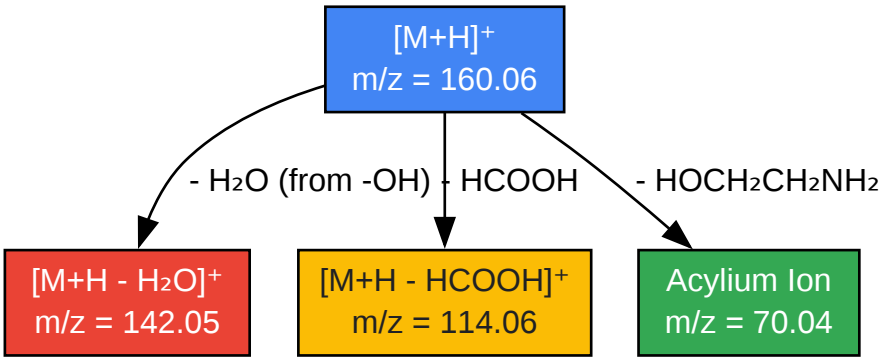
- Rationale: The carboxylic acid is the most acidic site and will easily deprotonate. The predicted m/z is (Molecular Weight of $C_6H_9NO_4$ - Mass of H) = 159.05 - 1.01 = 158.04.

Predicted Fragmentation Pattern (from MS/MS of $[M+H]^+$): Tandem mass spectrometry (MS/MS) would involve isolating the $[M+H]^+$ ion and inducing fragmentation to gain structural information.



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Caption: Predicted ESI-MS/MS fragmentation of **N-(2-Hydroxyethyl)maleamic acid**.

- Loss of Water (m/z 142.05): A common fragmentation pathway for molecules containing a hydroxyl group is the neutral loss of H_2O. [4]* Loss of Formic Acid (m/z 114.06): Cleavage of the carboxylic acid group can lead to the loss of a neutral formic acid molecule.

- Acylium Ion (m/z 70.04): Cleavage of the C-N amide bond is a characteristic fragmentation for amides, resulting in a stable acylium ion. This is often a prominent peak. [5][6][7]

Experimental Protocol for Electrospray Ionization Mass Spectrometry (ESI-MS)

This protocol outlines a general method for infusion analysis. For complex mixtures, coupling with liquid chromatography (LC-MS) is recommended.

- Sample Preparation: Prepare a dilute solution of the sample (approx. 1-10 µg/mL) in a suitable solvent system, such as a mixture of water and methanol or acetonitrile, often with a small amount of formic acid (0.1%) for positive mode or ammonium hydroxide for negative mode to aid ionization. [8]2. Infusion: The sample solution is infused directly into the ESI

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source at a low flow rate (e.g., 5-20 µL/min) using a syringe pump. [8]3. Ionization: A high voltage (e.g., 3-5 kV) is applied to the capillary tip, generating a fine spray of charged droplets. A heated drying gas (e.g., nitrogen) assists in desolvation. [9][10]4. Mass Analysis: The resulting gas-phase ions are guided into the mass analyzer (e.g., quadrupole, time-of-flight, or Orbitrap). A full scan spectrum is acquired to identify the molecular ion.

- Tandem MS (Optional): For structural confirmation, an MS/MS experiment can be performed. The precursor ion (e.g., m/z 160.06) is selected, subjected to collision-induced dissociation (CID) with an inert gas (e.g., argon), and the resulting product ions are analyzed. [11]

Summary of Predicted Spectroscopic Data

Technique	Feature	Predicted Value
^{1}H NMR	Chemical Shifts (ppm)	~10-13 (COOH), ~8.0 (NH), 6.1-6.3 (=CH), ~4.8 (OH), 3.4-3.6 (-CH_2-)
^{13}C NMR	Chemical Shifts (ppm)	166-168 (C=O), 131-134 (=C), ~60 (C-O), ~42 (C-N)
IR	Key Stretches (cm^{-1})	3200-3600 (O-H), ~3300 (N-H), 2500-3300 (COOH), 1700-1725 (C=O acid), 1650-1700 (C=O amide)
MS (ESI+)	$[M+H]^+$ (m/z)	160.06
MS (ESI-)	$[M-H]^-$ (m/z)	158.05

Conclusion

The structural elucidation of **N-(2-Hydroxyethyl)maleamic acid** relies on a multi-faceted spectroscopic approach. This guide provides a detailed, theory-backed prediction of the key signals and patterns expected from NMR, IR, and MS analyses. The predicted data, including specific chemical shifts, vibrational frequencies, and mass-to-charge ratios, serve as a reliable benchmark for scientists working on the synthesis, purification, and application of this compound. By combining these predicted spectra with the robust, self-validating experimental

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protocols described herein, researchers can confidently verify the identity and purity of **N-(2-Hydroxyethyl)maleamic acid**, ensuring the integrity of their scientific endeavors.

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- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Characterization of N-(2-Hydroxyethyl)maleamic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b018967/docs#a-technical-guide-to-the-spectroscopic-characterization-of-n-2-hydroxyethyl-maleamic-acid]

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